

stability and storage conditions for 3-Bromobiphenyl

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Compound of Interest

Compound Name: 3-Bromobiphenyl

Cat. No.: B057067

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An In-depth Technical Guide to the Stability and Storage of **3-Bromobiphenyl**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **3-Bromobiphenyl** (CAS No. 2113-57-7). The information is intended to support researchers, scientists, and professionals in the pharmaceutical and chemical industries in ensuring the integrity and purity of this compound for its use in research and development.

Chemical and Physical Properties

3-Bromobiphenyl is a halogenated aromatic hydrocarbon.^[1] It exists as a clear yellow viscous liquid or a white to off-white crystalline solid at room temperature and is generally stable under ambient conditions.^[1]

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₉ Br	[2]
Molecular Weight	233.10 g/mol	[2]
Appearance	Clear yellow viscous liquid or white to off-white crystalline solid	[1][2]
Melting Point	93-94 °C	[3]
Boiling Point	300 °C at 760 mmHg	[3]
Density	1.398 g/mL at 25 °C	[1]
Flash Point	113 °C (closed cup)	[1]
Solubility	Insoluble in water; Soluble in Chloroform, slightly soluble in DMSO	[2][3]

Stability Profile and Storage Conditions

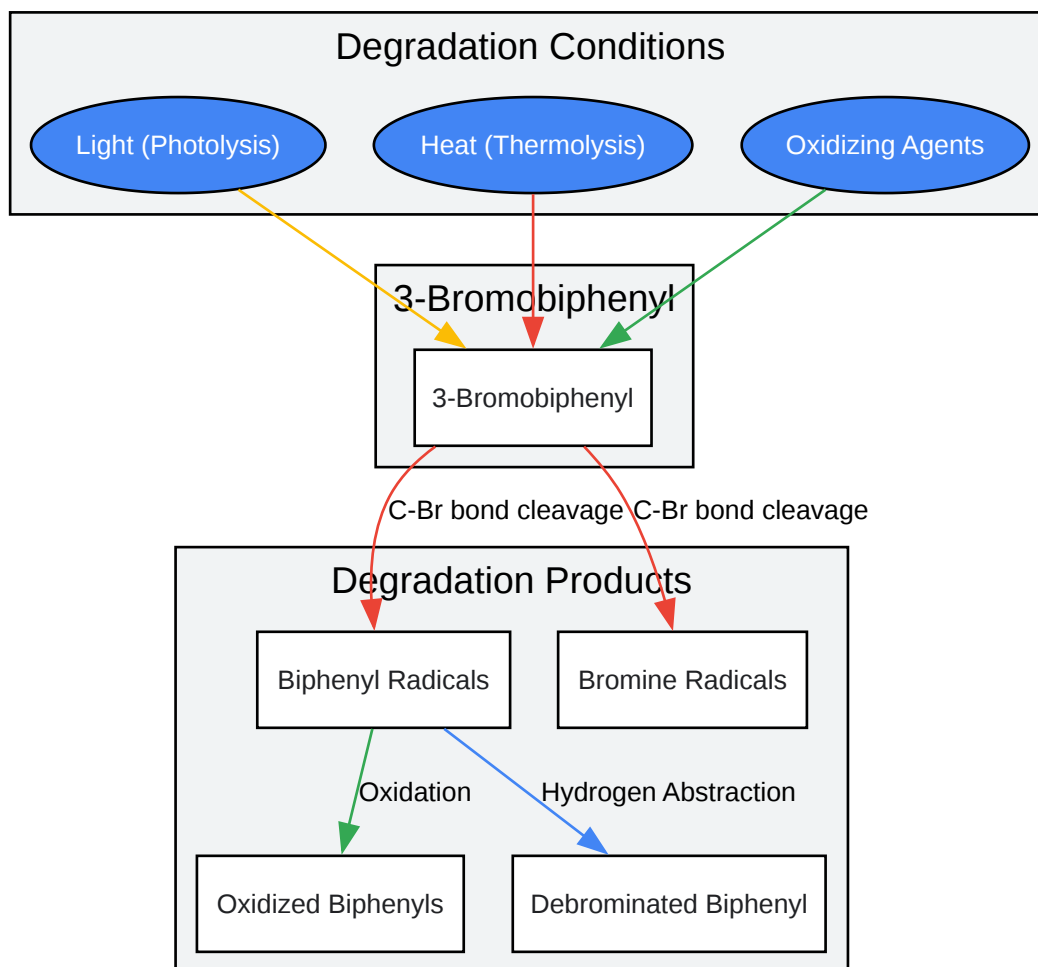
Proper storage is crucial for maintaining the stability and purity of **3-Bromobiphenyl**. The compound is known to be sensitive to light and may react with oxidizing materials.[2][3]

Parameter	Recommendation	Reference(s)
General Storage	Store in a cool, dry, and well-ventilated area.	[4]
Temperature	Recommended storage at room temperature (10°C - 25°C). Some sources suggest refrigeration.	[2]
Light	Protect from light. Store in a dark place.	[2][3]
Atmosphere	Store in a tightly sealed container.	[4]
Incompatibilities	Avoid strong oxidizing agents.	[2][3]
Shelf Life	Not explicitly defined; periodic purity assessment is recommended.	

Potential Degradation Pathways

While specific degradation pathways for **3-Bromobiphenyl** are not extensively documented, related brominated compounds undergo thermal and photodegradation. Upon heating to decomposition, it may emit toxic vapors of bromide.[1] The primary degradation pathways are likely to involve the cleavage of the carbon-bromine bond.

Potential Degradation Pathways of 3-Bromobiphenyl



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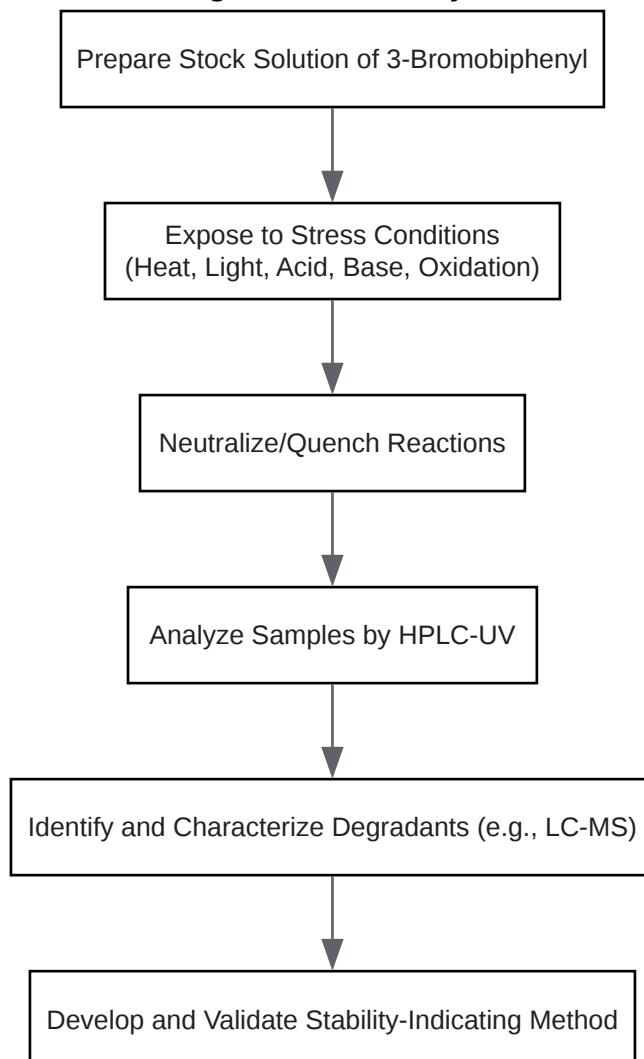
Caption: Potential degradation pathways of **3-Bromobiphenyl** under various stress conditions.

Experimental Protocols for Stability Assessment

A forced degradation study is recommended to identify potential degradation products and establish a stability-indicating analytical method.[5][6] The following protocol is a general guideline and should be adapted based on specific laboratory capabilities.

Forced Degradation Study Workflow

Forced Degradation Study Workflow



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Caption: A typical workflow for a forced degradation study of **3-Bromobiphenyl**.

Preparation of Stock and Working Solutions

- Stock Solution: Accurately weigh and dissolve **3-Bromobiphenyl** in a suitable solvent (e.g., acetonitrile or methanol) to prepare a stock solution of 1 mg/mL.
- Working Solutions: Dilute the stock solution with the same solvent to a working concentration suitable for the analytical method (e.g., 100 µg/mL).

Stress Conditions

- Acid Hydrolysis: Mix equal volumes of the working solution and 1N HCl. Heat at 80°C for 24 hours. Cool and neutralize with 1N NaOH.
- Base Hydrolysis: Mix equal volumes of the working solution and 1N NaOH. Heat at 80°C for 24 hours. Cool and neutralize with 1N HCl.
- Oxidative Degradation: Mix equal volumes of the working solution and 3% hydrogen peroxide. Keep at room temperature for 24 hours.
- Thermal Degradation: Keep the solid compound and the working solution at 80°C for 48 hours.
- Photolytic Degradation: Expose the solid compound and the working solution to direct sunlight or a photostability chamber for an extended period (e.g., 7 days).

Analytical Method for Purity and Degradation Assessment

A High-Performance Liquid Chromatography (HPLC) method with UV detection is suitable for assessing the purity of **3-Bromobiphenyl** and separating its degradation products. The following is a starting point for method development, inspired by methods for related compounds.^[7]

HPLC Parameter	Condition
Column	C18 reverse-phase (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water
Flow Rate	1.0 mL/min
Detection Wavelength	254 nm
Injection Volume	20 µL
Column Temperature	30°C

Conclusion

3-Bromobiphenyl is a stable compound under recommended storage conditions. However, exposure to light, elevated temperatures, and oxidizing agents can lead to degradation. For critical applications, it is essential to store the compound properly and to perform periodic purity checks using a validated stability-indicating analytical method. The provided forced degradation protocol and analytical method parameters offer a solid foundation for researchers to ensure the quality and integrity of **3-Bromobiphenyl** in their studies.

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